

# comparative toxicity of bongkreikic acid and isobongkreikic acid

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## Compound of Interest

Compound Name: Bongkreikic Acid

Cat. No.: B10769407

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## A Comparative Guide to the Toxicity of **Bongkreikic Acid** and Its Isomer, **Isobongkreikic Acid**

For researchers, scientists, and drug development professionals, understanding the nuanced differences in the toxicity of related compounds is paramount. This guide provides a detailed comparison of the toxicity of **bongkreikic acid** and its naturally occurring isomer, **isobongkreikic acid**. Both are potent mitochondrial toxins, yet subtle structural variations lead to significant differences in their toxic potential.

## Executive Summary

**Bongkreikic acid** and **isobongkreikic acid** are inhibitors of the mitochondrial adenine nucleotide translocase (ANT), a critical protein for cellular energy supply. This inhibition ultimately leads to cell death. While both compounds share the same molecular target, **isobongkreikic acid** consistently demonstrates lower toxicity compared to **bongkreikic acid**. Research indicates that **isobongkreikic acid** exhibits approximately one-fifth of the in vivo toxicity of **bongkreikic acid** in mice. Furthermore, in vitro studies have shown that the binding affinity of **isobongkreikic acid** for the mitochondrial ANT is two to four times lower than that of **bongkreikic acid**.

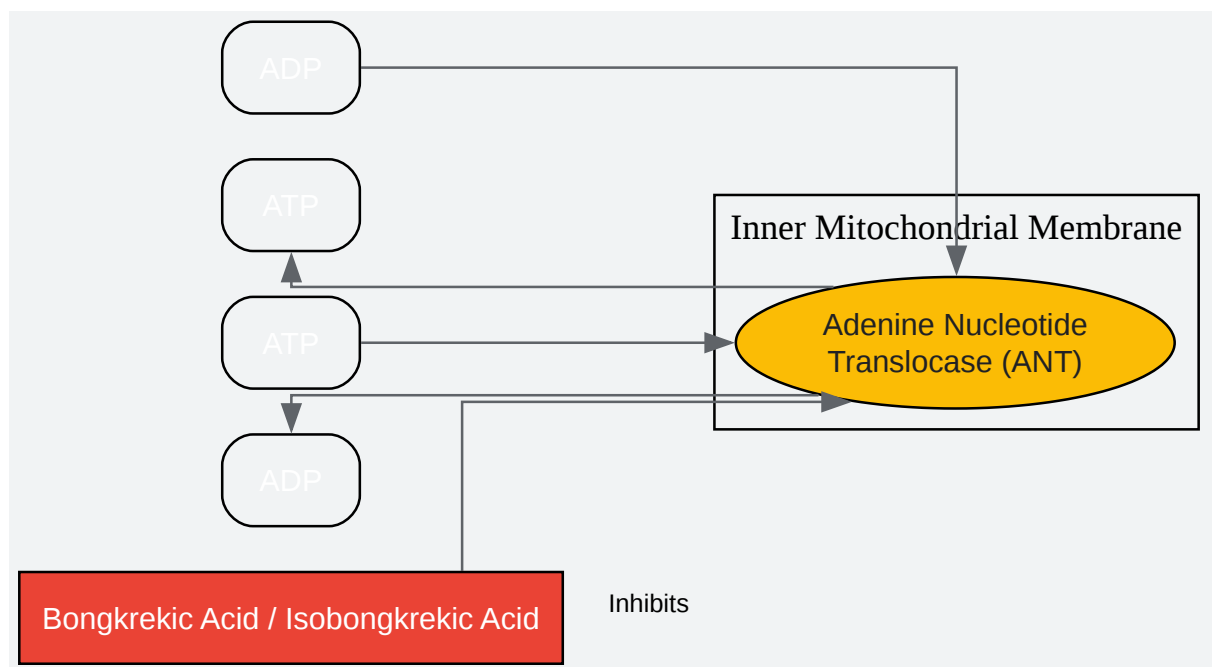
## Quantitative Toxicity Data

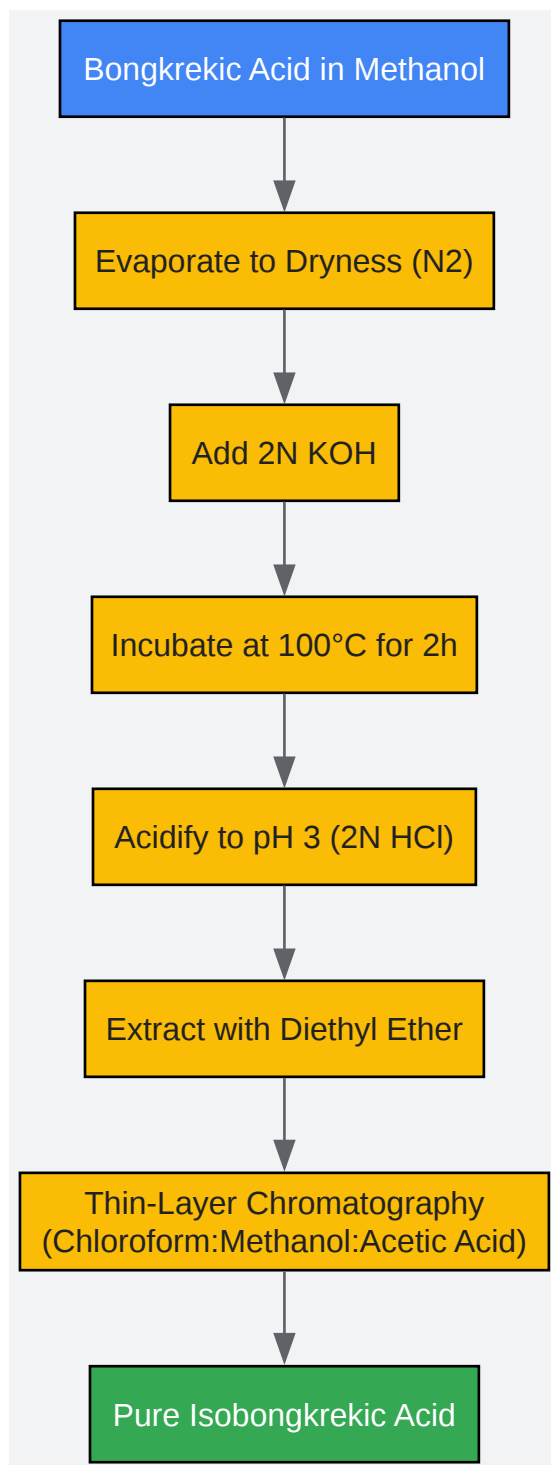
The following table summarizes the available quantitative data on the toxicity of **bongkreikic acid** and **isobongkreikic acid**.

Compound	Parameter	Value	Species/System	Route of Administration
Bongkreikic Acid	LD50	0.68–6.84 mg/kg	Mouse	Oral
Bongkreikic Acid	LD50	1.41 mg/kg	Mouse	Intravenous
Bongkreikic Acid	LD50	3.16 mg/kg	Mouse	Oral
Isobongkreikic Acid	Relative Toxicity	~1/5th of Bongkreikic Acid	Mouse	in vivo
Isobongkreikic Acid	Relative Affinity for ANT	1/2 to 1/4th of Bongkreikic Acid	Rat Liver & Heart Mitochondria	in vitro

## Mechanism of Action: Inhibition of Mitochondrial ADP/ATP Translocase

Both **bongkreikic acid** and **isobongkreikic acid** exert their toxic effects by targeting the adenine nucleotide translocase (ANT) in the inner mitochondrial membrane. The ANT is responsible for the vital exchange of adenosine diphosphate (ADP) from the cytosol for adenosine triphosphate (ATP) from the mitochondrial matrix. By inhibiting this translocase, both toxins effectively cut off the cell's primary energy supply, leading to metabolic collapse and cell death.





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- To cite this document: BenchChem. [comparative toxicity of bongkreikic acid and isobongkreikic acid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10769407#comparative-toxicity-of-bongkreikic-acid-and-isobongkreikic-acid\]](https://www.benchchem.com/product/b10769407#comparative-toxicity-of-bongkreikic-acid-and-isobongkreikic-acid)

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